

Safety data sheet (SDS) and toxicity profile of THPC for lab use

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Compound of Interest

Compound Name: *Tetrakis(hydroxymethyl)phosphonium;hydrochloride*

Cat. No.: *B12061686*

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Technical Guide: Safety Profile and Application of THPC in R&D

Topic: Safety data sheet (SDS) and toxicity profile of THPC for lab use
Chemical Name: Tetrakis(hydroxymethyl)phosphonium chloride CAS: 124-64-1

Executive Summary

Tetrakis(hydroxymethyl)phosphonium chloride (THPC) is a deceptive reagent. To the casual observer, it appears as a stable, water-soluble salt. However, in the hands of a researcher—particularly under the alkaline conditions required for gold nanoparticle (AuNP) synthesis—it acts as a "Trojan Horse," spontaneously releasing formaldehyde and highly reactive tris(hydroxymethyl)phosphine (THP).

This guide moves beyond the standard Safety Data Sheet (SDS). It integrates the chemical mechanism of toxicity with a field-validated protocol for synthesizing ultra-small (1–2 nm) gold nanoparticles (the Duff method), ensuring you understand not just how to use it, but why specific safety controls are non-negotiable.

Part 1: Chemical Identity & Physicochemical Properties

THPC is an organophosphorus salt. Its utility in the lab stems from its ability to act simultaneously as a reducing agent and a steric stabilizer.

Property	Data	Field Note
Formula		80% aqueous solution is standard commercial form. [1]
Molecular Weight	190.56 g/mol	-
Physical State	Clear, colorless liquid	Often has a faint, characteristic acid/pungent odor.
pH	Acidic (~3–5 in solution)	Critical: Stable at acidic pH. Instability triggers at pH > 7.
Solubility	Miscible in water, lower alcohols	Poor solubility in non-polar organic solvents.
Signal Word	DANGER	-

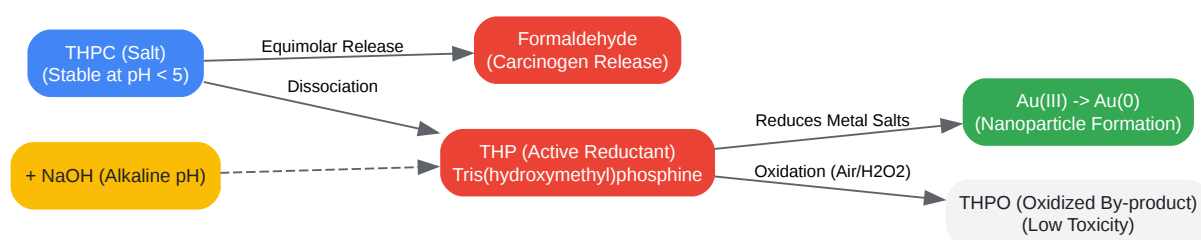
Part 2: The Toxicity Matrix (The "Hidden" Hazard) The Mechanism of Toxicity

The primary danger of THPC is not the molecule itself, but its dissociation products. When the pH is raised (a necessary step for its reducing power), THPC undergoes a specific equilibrium shift.

- **Formaldehyde Release:** Under basic conditions (pH > 7), THPC dissociates to release formaldehyde (a Group 1 Carcinogen) and Tris(hydroxymethyl)phosphine (THP).
- **Phosphine Risk:** While THP is the active reducing agent, strong reducing environments or thermal decomposition can theoretically evolve phosphine gas (), a fatal neurotoxin, though formaldehyde is the immediate, high-probability risk in standard protocols.

Diagram 1: THPC Dissociation & Toxicity Pathway

This diagram illustrates the pH-dependent activation of THPC, showing how utility (reduction) and toxicity (formaldehyde) are chemically coupled.



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Caption: Figure 1: At pH >7, THPC dissociates into reactive THP and carcinogenic formaldehyde.

Hazard Classification (GHS)

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed). LD50 (Rat) is approx 161 mg/kg.[2]
- Skin Corrosion: Category 1B (Causes severe burns). The acidity of the commercial solution combined with the phosphine functionality destroys tissue rapidly.
- Carcinogenicity: Category 2 (Suspected).[3] Note: This classification often lags behind the reality that it generates Formaldehyde (Category 1B). Treat as a Carcinogen.[4]
- Sensitization: Potent skin sensitizer.

Part 3: Safe Handling & Engineering Controls

Ventilation (Non-Negotiable)

Because of the formaldehyde release, never weigh or mix THPC on an open bench.

- Requirement: Certified Chemical Fume Hood.
- Airflow: Face velocity > 0.5 m/s.

PPE Strategy

- Gloves: Nitrile (double-gloving recommended). THPC penetrates skin easily.
- Eyes: Chemical splash goggles. A face shield is required if pouring volumes > 500 mL.
- Respiratory: If fume hood is unavailable (emergency only), use a full-face respirator with P100 + Organic Vapor/Formaldehyde cartridges.

Storage

- Store in a cool, dry place away from oxidizing agents (risk of exothermic reaction) and bases (risk of premature decomposition).
- Keep container tightly sealed to prevent oxidation of the phosphine groups, which deactivates the reagent.

Part 4: Application Protocol – Ultra-Small AuNP Synthesis

Context: The "Duff Method" is the gold standard for producing 1–2 nm gold nanoparticles. Unlike the Turkevich (citrate) method which requires boiling, this proceeds at room temperature. Critical Mechanism: You must add NaOH to the THPC before adding the gold. This generates the active THP reductant.

Reagents

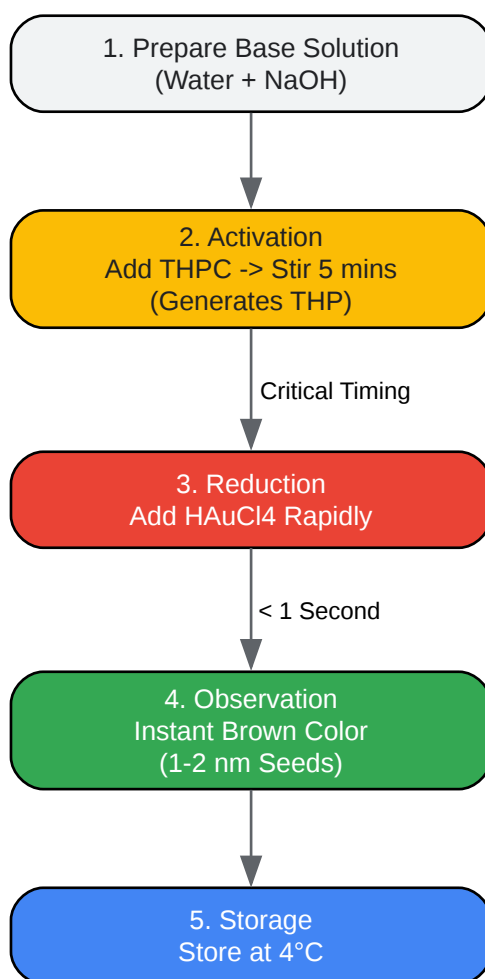
- THPC Solution (80% in water)[1][5][6]
- Sodium Hydroxide (NaOH), 0.2 M[6]
- Chloroauric Acid (
), 25 mM[6]
- Milli-Q Water (18.2 MΩ·cm)

Step-by-Step Methodology

- Preparation of Reducing Solution:
 - In a 100 mL Erlenmeyer flask, combine 45 mL of Milli-Q water and 0.5 mL of 1 M NaOH.
 - Add 1.0 mL of diluted THPC solution (prepared by adding 12 μ L of 80% THPC to 1 mL water).
 - Scientific Insight: The mixture will turn clear. You are now generating THP and Formaldehyde in situ. Stir for exactly 5 minutes.
- Rapid Reduction:
 - While stirring vigorously, add 2.0 mL of 25 mM quickly (in one shot).
 - Observation: The solution will instantly turn from colorless to a dark yellow/brown.^[6] This indicates the formation of ultra-small seeds (< 2 nm). It will not turn the wine-red color associated with larger (15 nm) citrate particles.
- Quenching & Aging:
 - Do not heat.^{[6][7]} Store the solution at 4°C.
 - Stability:^{[5][7]} These particles are charge-stabilized by the tetrakis(hydroxymethyl)phosphonium ions. They remain stable for months if kept cold.

Diagram 2: The Duff Synthesis Workflow

Visualizing the critical timing and mixing order.



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Caption: Figure 2: The Duff protocol relies on the precise timing of THPC activation by NaOH.

Part 5: Emergency Response & Disposal

Spill Management

- Evacuate: If the spill is large (>100 mL) and outside a hood, evacuate due to formaldehyde/phosphine risk.
- Neutralization: Do not use strong acid. Absorb with inert material (vermiculite).
- Decontamination: Wash the area with a dilute Hydrogen Peroxide (, 3%) solution.

- Why? Oxidation converts toxic THP/THPC into THPO (Tris(hydroxymethyl)phosphine oxide), which is significantly less toxic and water-soluble.

Waste Disposal

- Never mix THPC waste with strong acids (generates phosphine gas).
- Protocol: Treat waste stream with dilute bleach or peroxide to fully oxidize phosphorus species before disposal into hazardous waste containers labeled "Toxic/Corrosive - Organophosphorus."

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- To cite this document: BenchChem. [Safety data sheet (SDS) and toxicity profile of THPC for lab use]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12061686/docs#safety-data-sheet-sds-and-toxicity-profile-of-thpc-for-lab-use\]](https://www.benchchem.com/product/b12061686/docs#safety-data-sheet-sds-and-toxicity-profile-of-thpc-for-lab-use)

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